

Gamma-Terpineol: Chemical Identifier & Properties

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Compound Focus: gamma-Terpineol

CAS No.: 586-81-2

Cat. No.: S571124

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The table below summarizes the fundamental chemical and physical properties of **gamma-terpineol**, which are foundational for understanding its storage and handling needs.

Property	Specification / Value
Chemical Name	γ -Terpineol; p-Menth-1-en-8-ol [1]
CAS Registry Number	586-81-2 [2]
Molecular Formula	C ₁₀ H ₁₈ O [2]
Molecular Weight	154.25 g/mol [2]
Physical Form	Liquid [2]
Boiling Point	214°C to 224°C [2]
Flash Point	90°C [2]
Density	0.933 g/mL at 25°C [2]
Refractive Index	1.4820 to 1.485 [2]

Property	Specification / Value
Solubility	Negligible in water. Soluble in organic solvents (ethanol, diethyl ether, benzene, propylene glycol) [2].

Frequently Asked Questions (FAQs)

What are the recommended storage conditions for gamma-terpineol?

While explicit storage instructions are not listed in the search results, its properties suggest the following key conditions:

- **Container:** Store in a tightly sealed **glass bottle** away from light [2].
- **Temperature:** Store at room temperature. The melting point is noted at 18°C, suggesting it should be kept in a liquid state [2].
- **Flammability:** As a flammable liquid with a flash point of 90°C, it must be kept **away from heat, sparks, and open flames** [2].

How stable is gamma-terpineol under aerobic conditions?

Gamma-terpineol is considered **readily biodegradable** under aerobic conditions. One study confirmed that the disappearance of the compound was due to biodegradation, accompanied by microbial growth and CO₂ production [3]. The presence of dissolved natural organic matter did not significantly affect this process [3].

What are the primary safety hazards when handling gamma-terpineol?

Available safety data for a mixture containing **gamma-terpineol** indicates the following hazards [2]:

- **Eye Irritation:** Causes serious eye irritation (H319).
- **Skin Irritation:** Causes skin irritation (H315).
- **Respiratory Irritation:** May cause respiratory irritation (H335).

Troubleshooting Guides

Problem: Unexpected Degradation or Loss of Purity

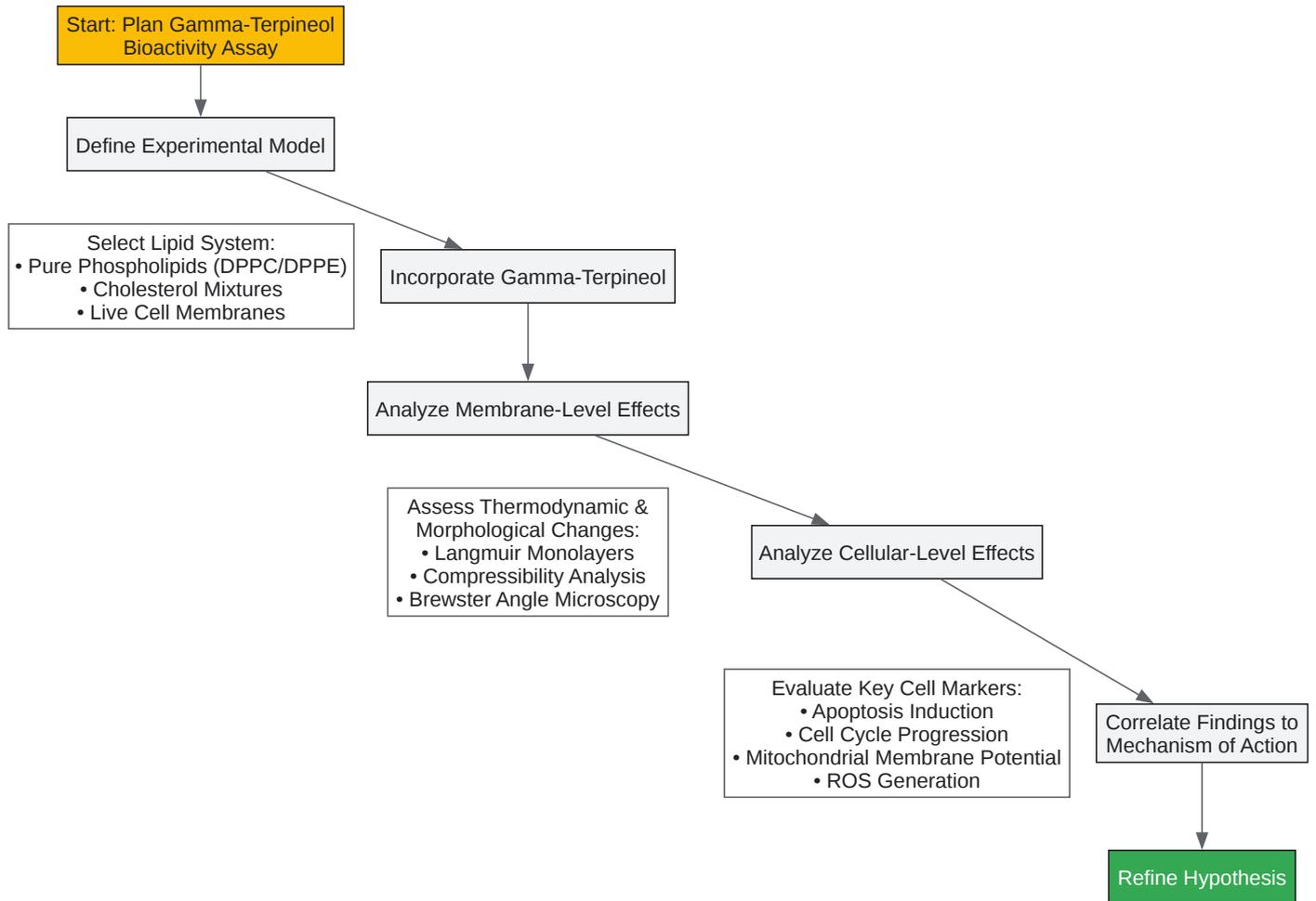
Potential Causes and Solutions:

- **Cause 1: Exposure to Air and Microbes.** Given its susceptibility to aerobic biodegradation [3], ensure containers are always tightly sealed to prevent microbial contamination.
- **Cause 2: Incorrect Analysis.** If analyzing purity, note that commercial "alpha-Terpineol" is often a mixture of alpha- and **gamma-terpineol** isomers [2]. Use temperature-programmed capillary gas chromatography with an OV-1 column for accurate separation and analysis [4].

Problem: Interpreting Biological Activity in Cell-Based Assays

Background and Investigation Workflow: Research indicates that **gamma-terpineol**'s biological interaction is highly dependent on the lipid composition of the target membrane [5]. It integrates into lipid monolayers and alters their compressional properties. Its effect varies significantly between different phospholipids (like DPPC and DPPE) and is further modulated by the presence of cholesterol [5].

To systematically investigate its mechanism of action in your experiments, you can follow the workflow below.



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Experimental Protocols

Protocol: Assessing Aerobic Biodegradation Stability

This protocol is adapted from a study on the aerobic biodegradation of monoterpenes [3].

- **Objective:** To determine the susceptibility of **gamma-terpineol** to microbial degradation in an aerobic environment.
- **Materials:**
 - **Gamma-terpineol** test compound.
 - Inoculum (e.g., forest-soil extract or enriched cultures from activated sludge).
 - Mineral salts medium.
 - Bioreactors (sealed flasks suitable for batch culture).
 - GC-MS for analyte quantification.
 - CO₂ sensor or setup for headspace gas analysis.
- **Method:**
 - Prepare bioreactors containing mineral salts medium and the inoculum.
 - Add **gamma-terpineol** as the sole carbon source. Set up controls without the compound or without inoculum.
 - Incubate at 23°C with shaking.
 - Monitor over time:
 - **Substrate Depletion:** Measure **gamma-terpineol** concentration via GC-MS.
 - **Microbial Growth:** Measure biomass increase (e.g., optical density).
 - **Mineralization:** Measure CO₂ production in the headspace.
- **Expected Outcome:** confirmation of whether **gamma-terpineol** is readily biodegradable and the rate of degradation under these conditions.

Protocol: Analyzing Purity and Isomer Composition by GC

This protocol is based on a method for analyzing terpineol oil [4].

- **Objective:** To accurately separate and quantify the isomers present in a terpineol sample.
- **Materials:**
 - Gas Chromatograph with FID or MS detector.
 - Fused silica capillary column (e.g., OV-1, 30 m x 0.32 mm i.d., 0.25 µm film thickness).
 - High-purity helium carrier gas.
 - Standard solutions of **gamma-terpineol** and other isomers.

- **GC Method - Temperature Program [4]:**
 - **Initial Oven Temp.:** 70°C, hold for 0 min.
 - **Ramp 1:** 1.5°C/min to 100°C.
 - **Ramp 2:** 5°C/min to 160°C.
 - **Ramp 3:** 10°C/min to 220°C, hold for 2 min.
- **Identification:** Use GC-MS and GC-FTIR to identify peaks by comparing retention times and spectra with authentic standards.

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References

1. Terpineol - an overview [sciencedirect.com]
2. alpha-Terpineol, 95%, mixture of alpha- and gamma - terpineol ... [fishersci.co.uk]
3. Aerobic biodegradation of selected monoterpenes [pubmed.ncbi.nlm.nih.gov]
4. [Analysis of terpineol and improvement of technology ... [pubmed.ncbi.nlm.nih.gov]
5. Effect of γ -terpineol on biointerfaces with cholesterol [sciencedirect.com]

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